

An In-depth Technical Guide to the Physical Properties of 2-Sulfobenzoic Anhydride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Sulfobenzoic anhydride

Cat. No.: B147474

[Get Quote](#)

This technical guide provides a comprehensive overview of the physical properties of **2-sulfobenzoic anhydride**, with a specific focus on its melting and boiling points. The information is intended for researchers, scientists, and professionals in drug development who require precise data and methodologies for the characterization of this compound.

Physical Properties of 2-Sulfobenzoic Anhydride

2-Sulfobenzoic anhydride, with the CAS number 81-08-3, is a white to off-white or cream-colored crystalline powder.[1][2][3] It is a cyclic anhydride derived from 2-sulfobenzoic acid and is utilized in organic synthesis.[4] The compound is sensitive to moisture and should be stored in a dry environment.[1]

The melting and boiling points of **2-sulfobenzoic anhydride** can vary depending on the purity of the sample and the experimental conditions under which they are measured. The following table summarizes the reported values from various sources.

Physical Property	Value	Notes	Source(s)
Melting Point	116-122 °C	[5]	
116 °C	Technical grade, 90%	[6]	
119.5-128.5 °C	≥92.0 to ≤108.0% purity	[2]	
121–123 °C	Purified product	[7]	
123.0 to 128.0 °C	>97.0% purity	[8]	
125 °C	[9]		
129.5 °C	[4]		
180-182 °C			
Boiling Point	184-186 °C	at 18 mmHg	[6][10][11]
315 °C	[5]		
360-370 °C	[1]		

Experimental Protocols

Detailed experimental protocols for the determination of melting and boiling points are crucial for obtaining reproducible results. While many commercial sources list these physical properties, they often do not provide the specific methodologies used. However, established laboratory procedures for synthesis and purification can provide insight into the conditions under which these values are obtained.

A common method for the preparation of **2-sulfobenzoic anhydride** involves the reaction of the corresponding acid with a dehydrating agent. A detailed procedure is available in "Organic Syntheses".

Procedure:

- A mixture of the starting material is heated on a steam bath with continuous stirring.

- After the initial reaction, additional dry benzene is added, and heating is continued until the evolution of gases ceases.
- The hot mixture is filtered to remove solid byproducts.
- The filtrate is partially distilled to remove some of the solvent and then cooled in an ice bath to induce crystallization of the **2-sulfobenzoic anhydride**.
- The crystallized product is separated from the mother liquor.
- The obtained solid is heated until it completely melts, and any remaining solvent is removed under reduced pressure. The molten product is then cooled to solidify.^[7]

The melting point is a key indicator of purity. For a purified substance like **2-sulfobenzoic anhydride**, a sharp melting range is expected.

General Protocol:

- A small amount of the dried, crystalline **2-sulfobenzoic anhydride** is packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the substance first begins to melt and the temperature at which it becomes completely liquid are recorded as the melting range. The product obtained from the "Organic Syntheses" protocol has a reported melting point of 121–123 °C.^[7]

Due to the relatively high boiling point of **2-sulfobenzoic anhydride** and its potential for decomposition at atmospheric pressure, the boiling point is typically determined under reduced pressure (vacuum distillation).

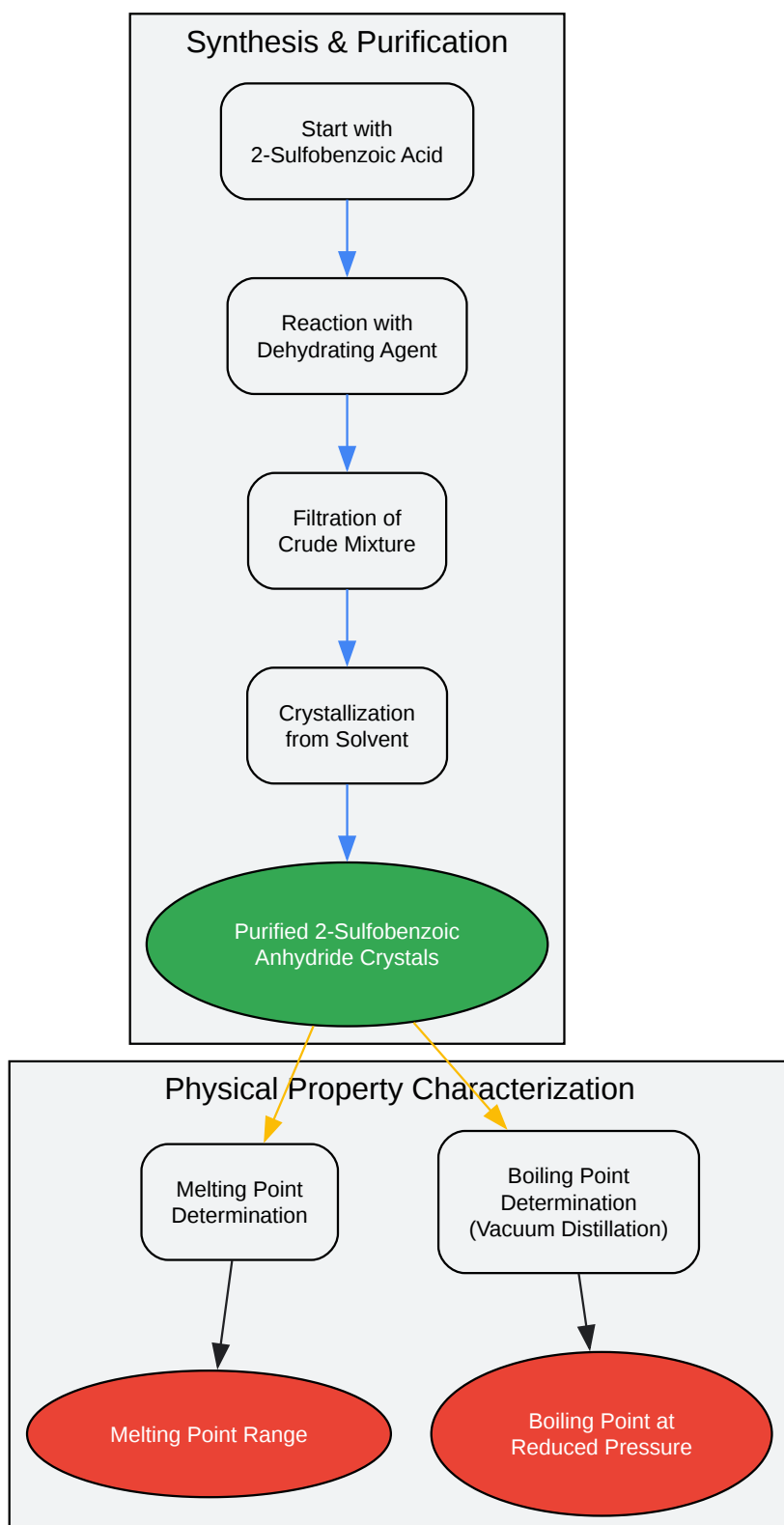
Protocol for Vacuum Distillation:

- The crude or purified **2-sulfobenzoic anhydride** is placed in a distillation flask suitable for vacuum distillation.

- The apparatus is connected to a vacuum pump, and the pressure is reduced to a stable value (e.g., 18 mmHg).
- The flask is heated, and the temperature of the vapor that distills is recorded as the boiling point at that specific pressure. The reported boiling point at 18 mmHg is 184–186 °C.[\[6\]](#)[\[7\]](#)
[\[10\]](#)

Visualizations

The following diagram illustrates the general workflow for the synthesis, purification, and subsequent determination of the melting and boiling points of **2-sulfobenzoic anhydride**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. 2-Sulfobenzoic anhydride, 94% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 3. CAS 81-08-3: 2-Sulfobenzoic acid cyclic anhydride [cymitquimica.com]
- 4. Buy 2-Sulfobenzoic anhydride | 81-08-3 [smolecule.com]
- 5. 2-Sulfobenzoic acid cyclic anhydride(81-08-3)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 6. 2-スルホ安息香酸 環状無水物 technical grade, 90% | Sigma-Aldrich [sigmaaldrich.com]
- 7. Organic Syntheses Procedure [orgsyn.org]
- 8. 2-Sulfobenzoic Anhydride | 81-08-3 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 9. 2-Sulfobenzoic Anhydride 97.0+%, TCI America 25 g | Buy Online | TCI America | Fisher Scientific [fishersci.com]
- 10. 2-Sulfobenzoic anhydride | 81-08-3 [m.chemicalbook.com]
- 11. 2-Sulfobenzoic anhydride | 81-08-3 [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 2-Sulfobenzoic Anhydride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147474#physical-properties-of-2-sulfobenzoic-anhydride-melting-point-boiling-point]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com